

# Reactivity of 2-Thiopheneacetyl Chloride with Water: A Technical Guide

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## Compound of Interest

Compound Name: 2-Thiopheneacetyl chloride

Cat. No.: B195636

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## Introduction

**2-Thiopheneacetyl chloride** is a reactive acyl chloride containing a thiophene moiety. Its susceptibility to hydrolysis is a critical consideration for its handling, storage, and use in synthetic chemistry, particularly in the development of pharmaceuticals where aqueous workups are common. This technical guide provides a comprehensive overview of the reactivity of **2-thiopheneacetyl chloride** with water, based on currently available data.

## Core Reactivity with Water

**2-Thiopheneacetyl chloride** reacts exothermically with water in a hydrolysis reaction.[1][2][3] This reaction leads to the decomposition of the acyl chloride to form 2-thiopheneacetic acid and hydrogen chloride.[4] The reaction is often described as violent, and it is a key reason why the compound is classified as moisture-sensitive.[1][5][6][7] Contact with water liberates toxic and corrosive hydrogen chloride gas.[2][3]

Due to this high reactivity, **2-thiopheneacetyl chloride** should be handled under anhydrous conditions, and stored in a cool, dry place away from moisture.[8]

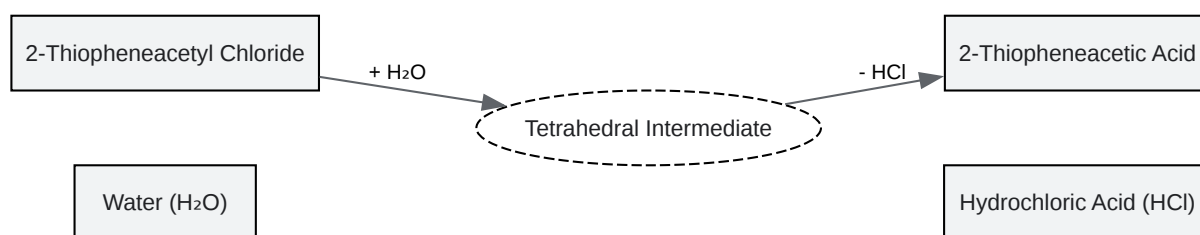
## Physicochemical Properties

A summary of the key physical and chemical properties of **2-thiopheneacetyl chloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClOS	[9]
Molecular Weight	160.62 g/mol	[9]
Appearance	Clear yellow to dark brown liquid	[2]
Boiling Point	130 - 135 °C @ 90 mmHg	[1]
Flash Point	101 °C / 213.8 °F	[1]
Density	1.303 g/mL at 25 °C	[9]
Vapor Pressure	4 mmHg @ 83 °C	[1][9]
Solubility	Insoluble in water; reacts with water	[2][4]

## Hydrolysis Reaction Pathway

The hydrolysis of **2-thiopheneacetyl chloride** proceeds via a nucleophilic acyl substitution mechanism. The water molecule acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. This is followed by the elimination of a chloride ion and deprotonation to yield 2-thiopheneacetic acid and hydrochloric acid.



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### Hydrolysis of **2-Thiopheneacetyl Chloride**

## Experimental Considerations

Detailed experimental protocols and quantitative kinetic data for the hydrolysis of **2-thiopheneacetyl chloride** are not readily available in the public domain. The information is primarily found in safety data sheets which emphasize the hazardous nature of the reaction.

General Handling Precautions:

- Always handle **2-thiopheneacetyl chloride** in a well-ventilated fume hood.
- Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Ensure all glassware and reagents are scrupulously dried before use to prevent unwanted hydrolysis.
- In case of accidental contact with water, be prepared for the evolution of hydrogen chloride gas. Neutralizing agents should be readily available.

## Conclusion

**2-Thiopheneacetyl chloride** is a highly reactive compound that undergoes rapid and exothermic hydrolysis in the presence of water to yield 2-thiopheneacetic acid and hydrogen chloride. This reactivity necessitates careful handling and storage under anhydrous conditions. While specific kinetic data is scarce, the qualitative understanding of this reaction is crucial for its safe and effective use in chemical synthesis. Researchers and professionals in drug development should be acutely aware of its moisture sensitivity to ensure the integrity of their experiments and the safety of their laboratory environment.

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